

An In-depth Technical Guide to N-Thiazol-2-yl-succinamic acid

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Compound of Interest

Compound Name: **N-Thiazol-2-yl-succinamic acid**

Cat. No.: **B011497**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-Thiazol-2-yl-succinamic acid** (CAS Number: 19692-00-3), including its chemical identifiers, physicochemical properties, a plausible experimental protocol for its synthesis, and an exploration of its potential biological activities based on the known functions of its structural components.

Core Identifiers and Properties

N-Thiazol-2-yl-succinamic acid is a chemical compound containing a thiazole ring linked to a succinamic acid moiety. The succinamic acid component is a derivative of succinic acid where one of the carboxylic acid groups is replaced by an amide.

Table 1: Chemical Identifiers for **N-Thiazol-2-yl-succinamic acid**

Identifier	Value	Reference
CAS Number	19692-00-3	[1]
Molecular Formula	C ₇ H ₈ N ₂ O ₃ S	[1]
PubChem CID	255363	[1]

Table 2: Physicochemical Properties of **N-Thiazol-2-yl-succinamic acid**

Property	Value	Notes
Molecular Weight	200.22 g/mol	Calculated
Appearance	White to off-white solid	Predicted
Solubility	Soluble in DMSO and DMF	Predicted based on related structures
Purity Specification	Min. 95%	[2]
Storage	Store long-term in a cool, dry place.	[2]

Experimental Protocols

While specific experimental data for the synthesis of **N-Thiazol-2-yl-succinamic acid** is not readily available in the public domain, a plausible synthetic route can be derived from general methods for the acylation of 2-aminothiazoles. The following protocol is a representative example.

Proposed Synthesis of N-Thiazol-2-yl-succinamic acid

The synthesis can be envisioned as a two-step process: the formation of succinic anhydride followed by its reaction with 2-aminothiazole.

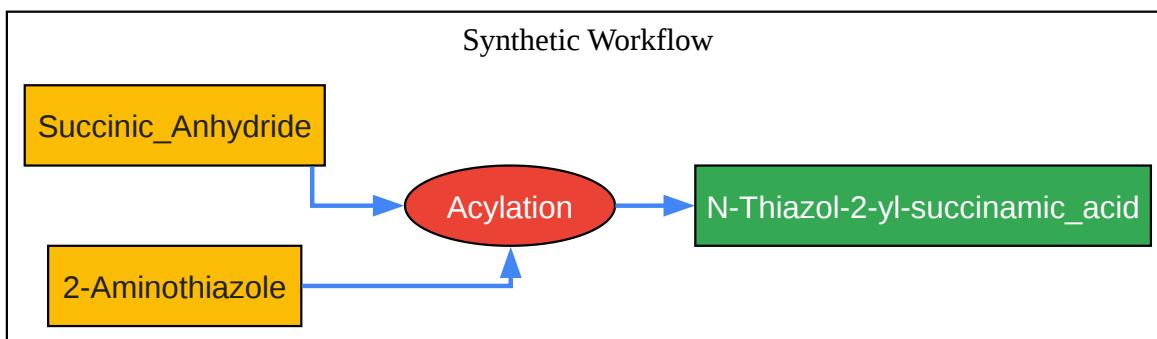
Step 1: Preparation of Succinic Anhydride (if not commercially available)

- Dehydration of Succinic Acid: Succinic acid (1 equivalent) is heated with a dehydrating agent such as acetyl chloride or acetic anhydride (excess) under reflux.
- Isolation: The reaction mixture is cooled, and the resulting succinic anhydride is isolated by filtration or distillation.

Step 2: Acylation of 2-Aminothiazole

- Reaction Setup: 2-Aminothiazole (1 equivalent) is dissolved in an appropriate aprotic solvent (e.g., dry acetone, dichloromethane, or DMF) in a round-bottom flask equipped with a magnetic stirrer and a reflux condenser.[\[3\]](#)

- **Addition of Succinic Anhydride:** Succinic anhydride (1.1 equivalents) is added portion-wise to the stirred solution.
- **Reaction:** The mixture is heated to reflux for several hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** After completion, the reaction mixture is cooled to room temperature. The solvent is removed under reduced pressure. The crude product is then purified, for example, by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield **N-Thiazol-2-yl-succinamic acid**.



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Caption: Proposed synthesis of **N-Thiazol-2-yl-succinamic acid**.

Potential Biological Activities and Signaling Pathways

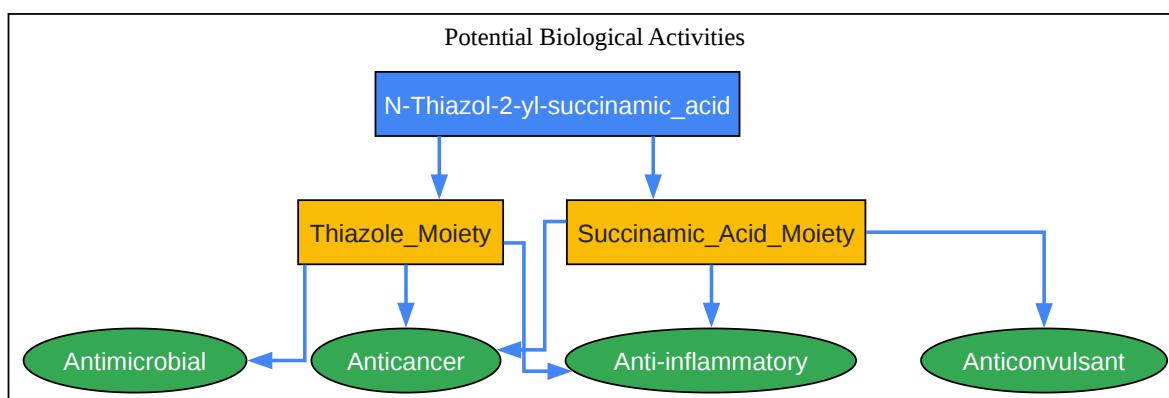
Direct experimental evidence for the biological activity of **N-Thiazol-2-yl-succinamic acid** is limited. However, the presence of the 2-aminothiazole and succinamic acid moieties suggests potential activities based on the known pharmacology of these classes of compounds.

The 2-aminothiazole scaffold is a privileged structure in medicinal chemistry, found in a variety of approved drugs and clinical candidates. Derivatives of 2-aminothiazole have been reported to exhibit a wide range of biological activities, including:

- Anticancer: Some 2-aminothiazole derivatives have shown efficacy as inhibitors of various kinases involved in cancer cell proliferation and survival.
- Antimicrobial: The thiazole ring is a key component of some antibacterial and antifungal agents.
- Anti-inflammatory: Certain compounds containing the 2-aminothiazole nucleus have demonstrated anti-inflammatory properties.

Succinamic acid derivatives and the related succinimides are also known to possess diverse biological activities, including anticonvulsant, anti-inflammatory, and antitumor properties.[4][5]

Given the lack of specific data for **N-Thiazol-2-yl-succinamic acid**, it is hypothesized that its biological profile could encompass one or more of these activities. Further research, including in vitro and in vivo studies, is necessary to elucidate its specific mechanism of action and therapeutic potential.



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Caption: Inferred potential biological activities of **N-Thiazol-2-yl-succinamic acid** based on its structural components.

Conclusion

N-Thiazol-2-yl-succinamic acid is a compound with potential for further investigation in drug discovery and development. While specific data on its synthesis and biological activity are scarce, its structural features suggest that it may possess interesting pharmacological properties. The provided synthetic protocol offers a starting point for its preparation, and the outlined potential activities can guide future research into its therapeutic applications. It is imperative that any biological activities are confirmed through rigorous experimental testing.

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